

Application Notes and Protocols for Optimal Weed Control with Tralkoxydim

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Compound of Interest

Compound Name: *Tralkoxydim*

Cat. No.: *B8805380*

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes and protocols provide detailed guidance on the optimal timing and use of **tralkoxydim** for effective weed control in cereal crops. The information is intended to support research, experimental design, and the development of weed management strategies.

Mechanism of Action

Tralkoxydim is a selective, systemic herbicide belonging to the cyclohexanedione chemical class.^{[1][2]} Its mode of action is the inhibition of the enzyme Acetyl-CoA carboxylase (ACCase).^{[1][3]} ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of plant cell membranes.^[1] By inhibiting this enzyme, **tralkoxydim** disrupts the production of lipids in susceptible grass weeds, leading to the cessation of growth and eventual death.^{[1][4]} Broadleaf plants are not affected due to a different form of the ACCase enzyme.^[1]

Application Timing for Optimal Efficacy

The timing of **tralkoxydim** application is critical for maximizing weed control and ensuring crop safety. Optimal timing is dependent on both the growth stage of the target weeds and the growth stage of the crop.

Weed Growth Stage

Tralkoxydim is most effective when applied to young, actively growing weeds.[3][5][6] Applying the herbicide at the correct weed growth stage ensures adequate absorption and translocation to the site of action.

- General Recommendation: Application should target weeds at the 2 to 4-leaf stage, prior to tillering.[3][6][7]
- Delayed Application: In cases of delayed application, control may still be achieved on weeds up to the early tillering stage (maximum of 2 tillers), though higher application rates may be necessary.[3][6]
- Post-Application Emergence: Weeds that emerge after the application of **tralkoxydim** will not be controlled.[5][8]

Crop Growth Stage and Safety

To prevent crop injury, it is crucial to apply **tralkoxydim** at the appropriate crop growth stage.

- General Recommendation: Application is generally safe when the majority of crop plants have at least 2 to 3 true leaves (Zadoks scale Z12-Z13).[3][6][7]
- Early Application: Application to crops with fewer than 2 true leaves (Z12) may result in temporary yellowing or growth retardation, although crops typically recover without a significant loss in yield.[3][6][7]
- Late Application: Application should not be made later than the flag-leaf stage of the crop.[5][8]

Application Rates and Target Weeds

The recommended application rate of **tralkoxydim** varies depending on the target weed species, their growth stage, and environmental conditions. The following tables summarize typical application recommendations.

Table 1: **Tralkoxydim** Application Rates for Control of Wild Oats in Wheat, Barley, Rye, and Triticale

Weed Growth Stage	Crop Growth Stage	Application Rate (g a.i./ha)*	Critical Comments
2-4 leaf (pre-tillering)	Majority of crop plants at 2 leaves (Z12)	100 - 120	Apply in the first 4-6 weeks to unstressed crops and weeds. Application to lush crops may increase the likelihood of yellowing.[3][6]
2-4 leaf (pre-tillering)	Majority of crop plants at 3 leaves (Z13)	152	This is often the minimum rate for tank-mixing with broadleaf herbicides.[3][6]
Up to early tillering (max 2 tillers)	Majority of crop plants at 3 leaves (Z13) or later	152 - 200	Use for delayed applications or dense weed populations.[3][6]

*Note: Rates are presented as grams of active ingredient (a.i.) per hectare and may need to be adjusted based on the specific product formulation (e.g., 400 WG). Always consult the product label for specific rates.

Table 2: **Tralkoxydim** Application Rates for Control of Other Grassy Weeds

Target Weed	Weed Growth Stage	Application Rate (g a.i./ha)*	Critical Comments
Annual Ryegrass	2-4 leaf (pre-tillering)	152 - 200	Do not apply to tillered ryegrass. Higher spray volumes may improve control.[3][6]
Green & Yellow Foxtail	1-5 leaf	152 - 200	Optimal control is achieved before tillering.[5][8]
Annual Phalaris (Suppression)	2-4 leaf (pre-tillering)	152 - 200	Apply within 6 weeks of sowing. Do not apply to tillered phalaris.[3][6]

*Note: Rates are presented as grams of active ingredient (a.i.) per hectare and may need to be adjusted based on the specific product formulation. Always consult the product label for specific rates.

Environmental Considerations

Environmental conditions before, during, and after application can significantly influence the efficacy of **tralkoxydim**.

- **Moisture:** **Tralkoxydim** is most effective when weeds are actively growing, which requires adequate soil moisture. Efficacy may be reduced under drought stress conditions as weeds will have a thicker cuticle, reducing herbicide uptake.[6][9][10]
- **Rainfall:** Do not apply if rain is expected within 30 minutes of application.[3][6]
- **Temperature:** Avoid application during periods of extreme cold or heat, as this can cause stress to both the crop and weeds, potentially reducing herbicide efficacy and increasing the risk of crop injury.[5][8] Applications should be avoided within 48 hours of freezing temperatures, especially for tillered crops.[5][8]

- Sunlight: The active ingredient can be degraded by sunlight. Application in low light or late afternoon may enhance weed control.[\[11\]](#)

Experimental Protocols

The following are detailed protocols for conducting key experiments to evaluate the efficacy and optimal application timing of **tralkoxydim**.

Experiment 1: Dose-Response Bioassay for Weed Control

Objective: To determine the effective dose of **tralkoxydim** required to control target weed species at different growth stages.

Methodology:

- Plant Material: Grow target weed species (e.g., Wild Oats, Annual Ryegrass) in pots in a greenhouse under controlled conditions (e.g., 20/15°C day/night temperature, 16-hour photoperiod).
- Experimental Design: A completely randomized design with a factorial arrangement of treatments will be used. Factors will include **tralkoxydim** dose and weed growth stage.
 - Doses: Include a range of doses (e.g., 0, 25, 50, 100, 150, 200 g a.i./ha) and an untreated control.
 - Growth Stages: Treat weeds at the 2-3 leaf stage and the 4-5 leaf stage.
 - Replication: Each treatment combination will be replicated at least four times.
- Herbicide Application: Apply **tralkoxydim** using a laboratory track sprayer calibrated to deliver a consistent spray volume (e.g., 200 L/ha) at a constant pressure.
- Data Collection:
 - Visual injury ratings (0-100% scale, where 0 = no injury and 100 = complete death) at 7, 14, and 21 days after treatment (DAT).

- Above-ground biomass (fresh and dry weight) at 21 DAT.
- Statistical Analysis: Analyze data using Analysis of Variance (ANOVA). Fit dose-response curves using a non-linear regression model (e.g., four-parameter logistic model) to calculate the GR50 (dose required for 50% growth reduction).

Experiment 2: Field Trial for Optimal Application Timing

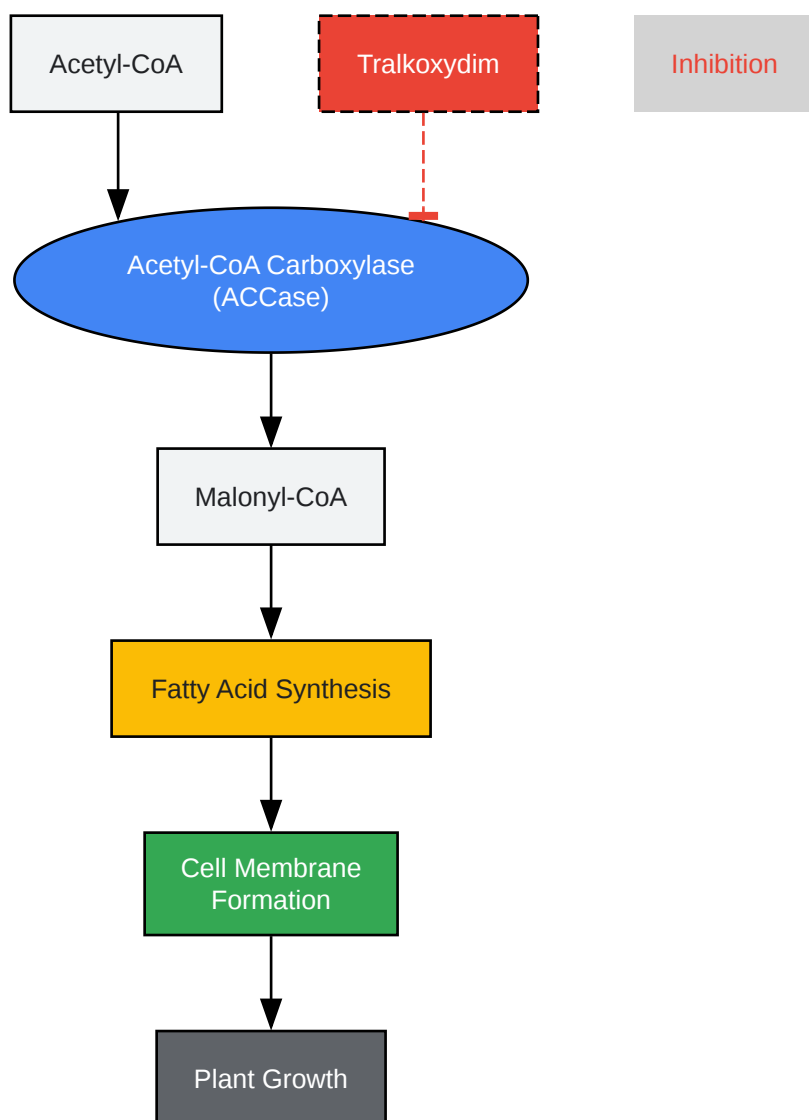
Objective: To evaluate the effect of **tralkoxydim** application timing on weed control, crop tolerance, and crop yield under field conditions.

Methodology:

- Site Selection: Choose a field with a natural and uniform infestation of the target weed(s).
- Experimental Design: A randomized complete block design (RCBD) with at least four replications will be used.
- Treatments:
 - Application Timings:
 - Early Post-emergence (EPOST): Weeds at the 2-3 leaf stage.
 - Mid Post-emergence (MPOST): Weeds at the 4-5 leaf stage.
 - Late Post-emergence (LPOST): Weeds at the early tillering stage.
 - Herbicide Rates: Apply **tralkoxydim** at a low, medium, and high recommended rate for the target weeds.
 - Controls: Include a weedy check (untreated) and a weed-free check (hand-weeded) for comparison.
- Plot Management: Sow the selected cereal crop (e.g., wheat, barley) using standard agronomic practices. Plot size should be adequate for representative data collection (e.g., 2m x 10m).

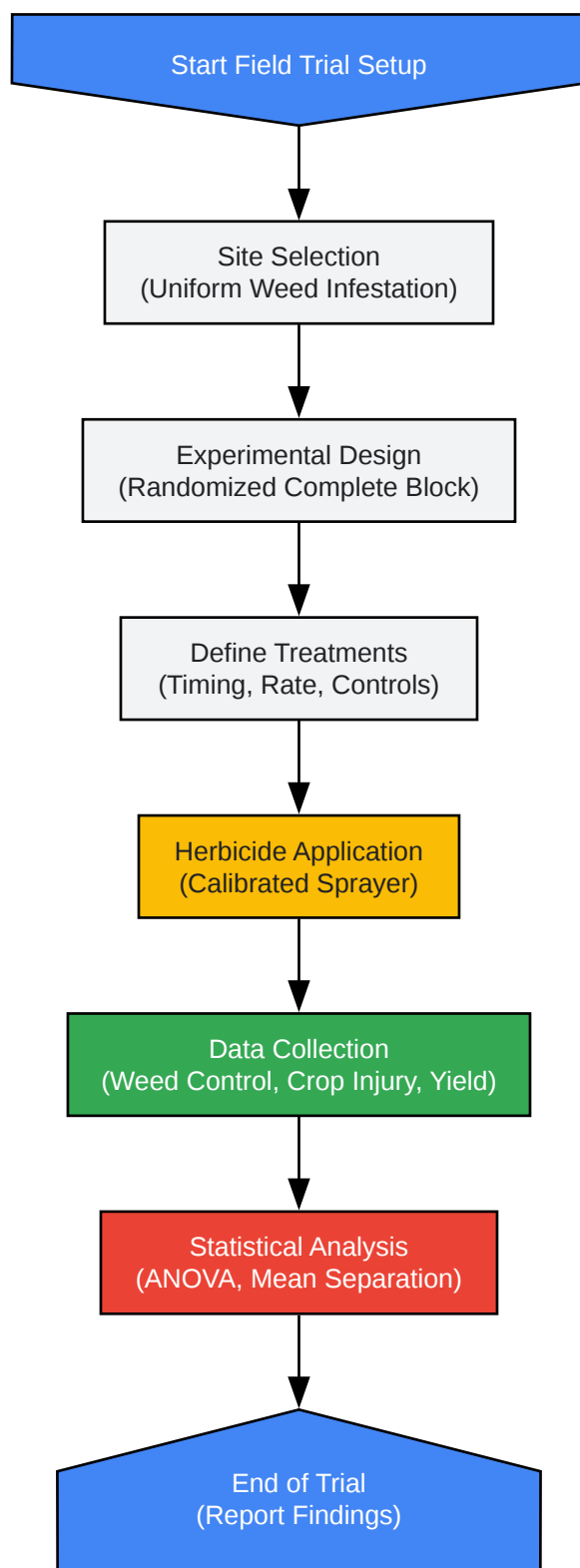
- Herbicide Application: Apply treatments using a calibrated backpack or bicycle sprayer equipped with flat-fan nozzles to ensure uniform coverage.
- Data Collection:
 - Weed density (plants/m²) and biomass (g/m²) at 21 and 42 DAT.
 - Crop injury ratings (phytotoxicity) at 7 and 14 DAT.
 - Crop height and stand counts.
 - Crop yield (kg/ha) at maturity.
- Statistical Analysis: Analyze data using ANOVA appropriate for an RCBD. Perform mean separation tests (e.g., Tukey's HSD) to identify significant differences between treatments.

Visualizations



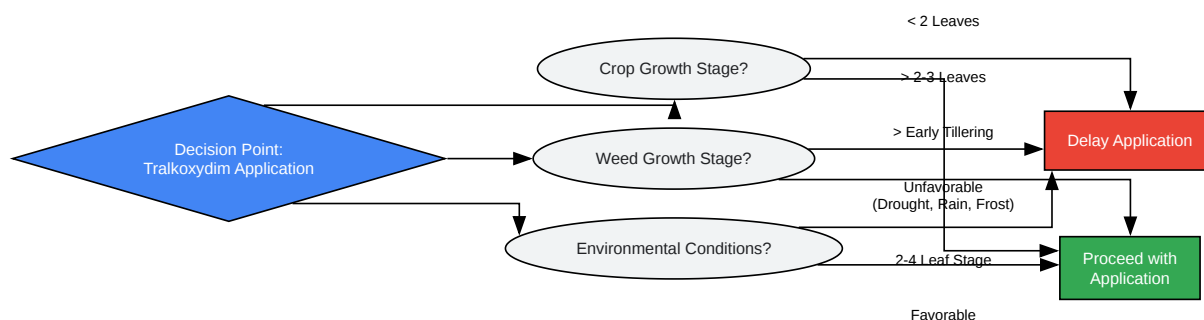
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Caption: Mechanism of action of **Tralkoxydim**.



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Caption: Workflow for a field trial.



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Caption: Application timing decision logic.

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